

Application Notes and Protocols: Reactions of 2-Iodo-3-nitrophenol with Nucleophiles

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Iodo-3-nitrophenol*

Cat. No.: B176071

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Introduction

2-Iodo-3-nitrophenol is a versatile aromatic compound of significant interest in organic synthesis and drug discovery. The presence of a nitro group ortho to the iodine atom activates the aromatic ring towards nucleophilic aromatic substitution (SNAr). This, combined with the phenolic hydroxyl group, allows for a variety of chemical transformations, making it a valuable building block for the synthesis of diverse molecular scaffolds. The electron-withdrawing nature of the nitro group facilitates the displacement of the iodide, a good leaving group, by a range of nucleophiles. These reactions are fundamental in constructing more complex molecules with potential applications in medicinal chemistry and materials science.

This document provides detailed application notes and experimental protocols for the reaction of **2-iodo-3-nitrophenol** with various classes of nucleophiles, including oxygen, nitrogen, and sulfur-based nucleophiles.

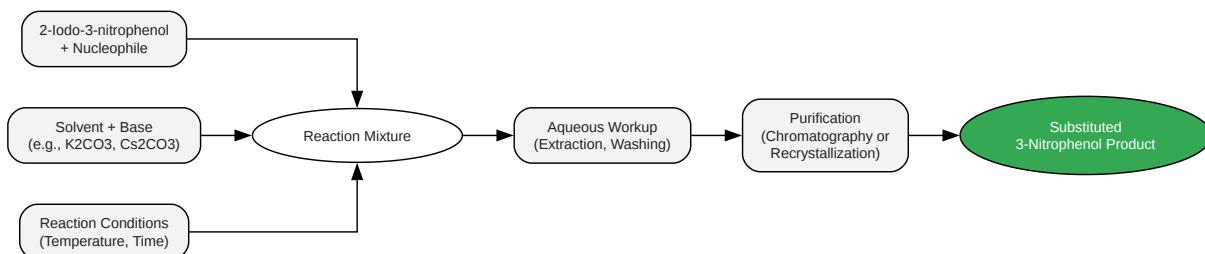
Reaction Mechanism: Nucleophilic Aromatic Substitution (SNAr)

The reaction of **2-iodo-3-nitrophenol** with nucleophiles predominantly proceeds via a bimolecular nucleophilic aromatic substitution (SNAr) mechanism. This is a two-step process:

- Nucleophilic Attack: The nucleophile attacks the carbon atom bearing the iodine, leading to the formation of a resonance-stabilized carbanion intermediate known as a Meisenheimer complex. The negative charge is delocalized onto the nitro group, which stabilizes the intermediate.
- Leaving Group Departure: The aromaticity of the ring is restored by the elimination of the iodide ion.

For certain nucleophiles, particularly those that are less reactive, a copper-catalyzed pathway known as the Ullmann condensation can be employed to facilitate the substitution.[\[1\]](#)[\[2\]](#)

Reaction Workflow



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References

- 1. Ullmann Reaction [organic-chemistry.org]
- 2. Ullmann reaction - Wikipedia [en.wikipedia.org]

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